

[4-(Morpholinomethyl)phenyl]methanol safety and hazards

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Compound of Interest

Compound Name: [4-(Morpholinomethyl)phenyl]methanol

Cat. No.: B1273741

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An In-depth Technical Guide to the Safety and Hazards of **[4-(Morpholinomethyl)phenyl]methanol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical.

Executive Summary

[4-(Morpholinomethyl)phenyl]methanol (CAS No. 91271-65-7) is a chemical intermediate used in various research and development applications. Based on available safety data, this compound is classified as a corrosive substance that poses significant hazards, primarily causing severe skin burns and serious eye damage.^{[1][2][3][4]} This guide provides a comprehensive overview of the known safety information, outlines the likely experimental protocols used to determine these hazards, and offers guidance for safe handling. While quantitative toxicological data such as LD50 values are not readily available in the public domain, the established hazard classifications necessitate stringent safety precautions.

Chemical Identification

Identifier	Value
Chemical Name	[4-(Morpholinomethyl)phenyl]methanol
Synonyms	(4-(Morpholin-4-ylmethyl)phenyl)methanol
CAS Number	91271-65-7[2]
Molecular Formula	C12H17NO2
Molecular Weight	207.27 g/mol
Chemical Structure	(A chemical structure diagram would be placed here in a formal whitepaper)

Hazard Identification and Classification

[4-(Morpholinomethyl)phenyl]methanol is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its corrosive nature.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4]

Note: Classifications may vary slightly between suppliers.

Signal Word

Danger[1][4]

Precautionary Statements

A summary of key precautionary statements is provided below. For a full list, refer to the supplier's SDS.

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301 + P330 + P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[3]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P310	Immediately call a POISON CENTER or doctor/physician.[3]
P405	Store locked up.[2]
P501	Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological Data

A thorough search of publicly available literature and toxicological databases did not yield specific quantitative toxicity data for **[4-(Morpholinomethyl)phenyl]methanol**, such as oral, dermal, or inhalation LD50 values. The toxicological properties have not been fully investigated. [2] The hazard classifications are likely based on in vitro testing, structural alerts, and/or data from analogous compounds. The presence of the morpholine moiety, a secondary amine, can be associated with corrosive properties in certain molecular contexts.

Experimental Protocols for Hazard Determination

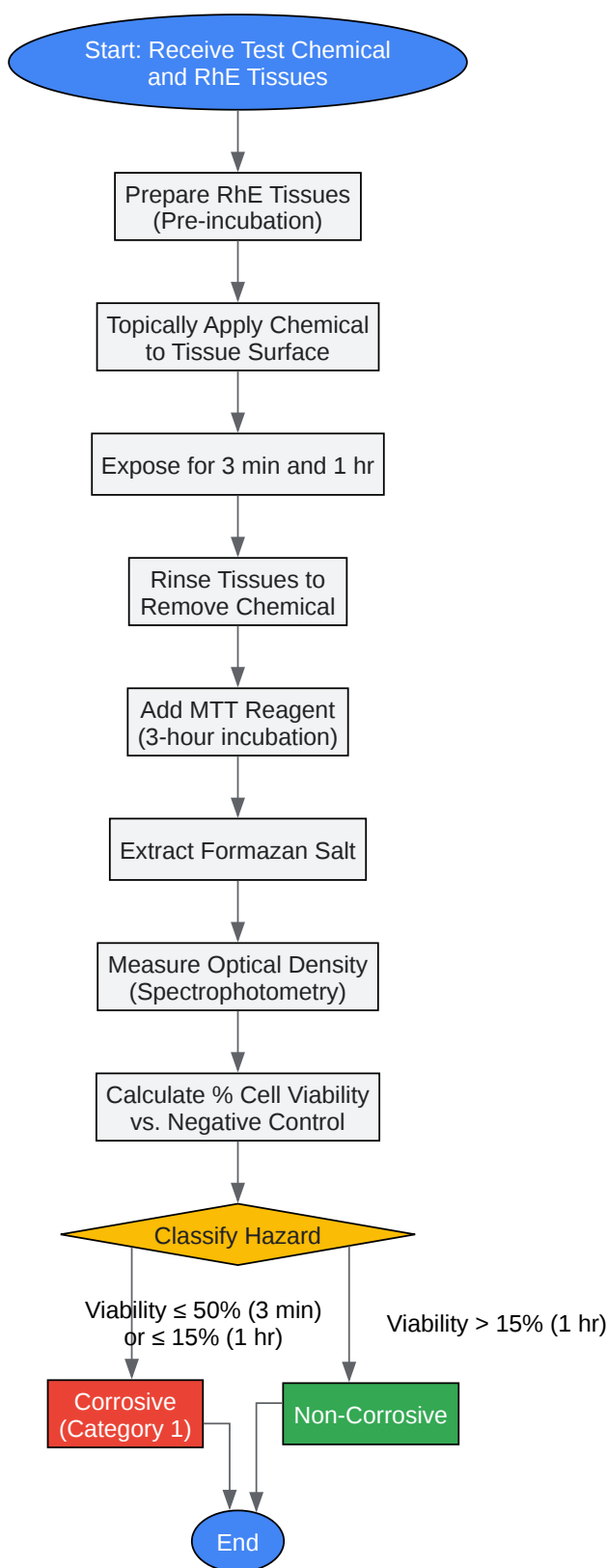
The classification of **[4-(Morpholinomethyl)phenyl]methanol** as a skin and eye corrosive is likely determined through standardized in vitro testing protocols to avoid the use of animal testing for severe local damage. The following sections detail the principles of the most relevant OECD (Organisation for Economic Co-operation and Development) test guidelines.

Skin Corrosion: OECD Test Guideline 431 - In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test

This test method is designed to predict the skin corrosion potential of a chemical by assessing its effect on a three-dimensional reconstructed human epidermis (RhE) model. These models mimic the biochemical and physiological properties of the upper layers of human skin.

Methodology:

- **Tissue Preparation:** Commercially available RhE tissues (e.g., EpiDerm™, EpiSkin™) are cultured to form a multi-layered, differentiated model of the human epidermis.
- **Chemical Application:** The test chemical is applied topically to the surface of the RhE tissue. For a solid substance like **[4-(Morpholinomethyl)phenyl]methanol**, it would be applied uniformly to cover the epidermis, often moistened with water to ensure good contact. At least two tissue replicates are used for each chemical and control for each exposure time.
- **Exposure Times:** The chemical is applied for specific time points, typically 3 minutes and 1 hour, to assess the rate and extent of damage.
- **Viability Assessment:** After exposure, the tissues are rinsed, and cell viability is measured. The most common method is the MTT assay. Viable cells reduce the yellow MTT tetrazolium salt to a blue formazan product, which is then extracted. The amount of formazan produced is measured spectrophotometrically and is directly proportional to the number of viable cells.
- **Classification:** The substance is classified based on the reduction in cell viability compared to negative controls.
 - **Corrosive (Category 1):** If the mean viability after a 3-minute exposure is $\leq 50\%$, or after a 1-hour exposure is $\leq 15\%$.
 - **Non-Corrosive:** If the mean viability after a 1-hour exposure is $> 15\%$.



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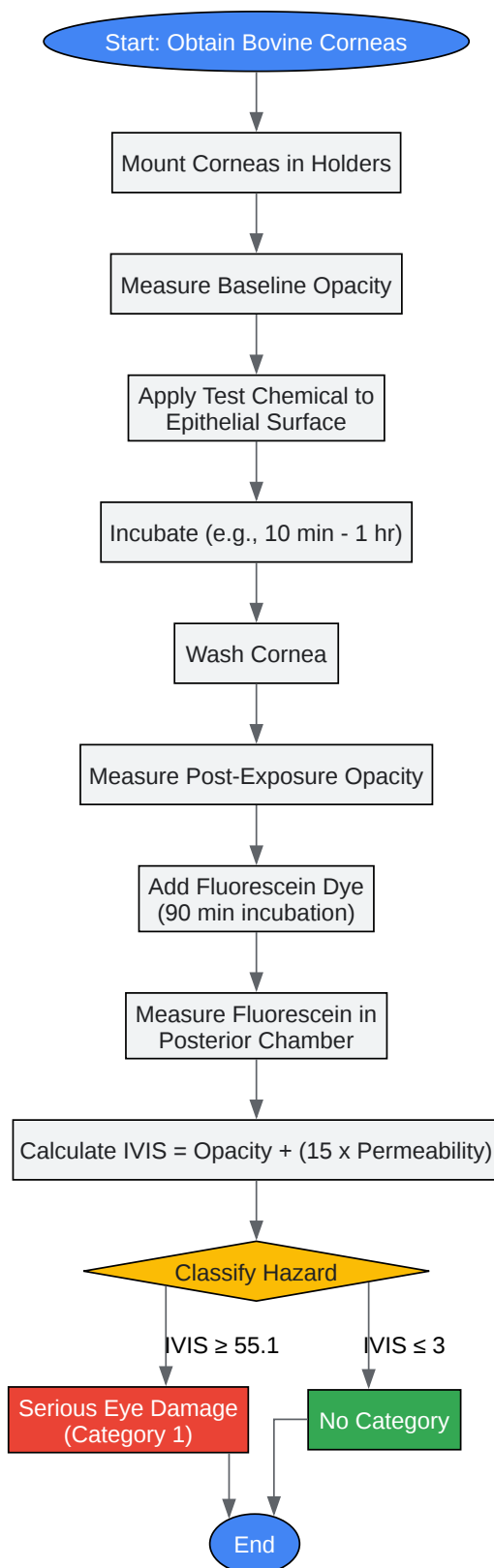
Caption: Workflow for OECD 431 Skin Corrosion Test.

Serious Eye Damage: OECD Test Guideline 437 - Bovine Corneal Opacity and Permeability (BCOP) Test

The BCOP assay is an ex vivo method that uses corneas from cattle eyes, obtained as a by-product from abattoirs, to evaluate a chemical's potential to cause severe eye damage.

Methodology:

- **Cornea Preparation:** Bovine corneas are excised and mounted in a specialized holder that creates separate anterior and posterior chambers.
- **Chemical Application:** The test chemical is applied to the epithelial surface of the cornea for a defined exposure period (e.g., 10 minutes for liquids, 1 hour for solids).
- **Opacity Measurement:** Corneal opacity (cloudiness) is measured using an opacitometer before and after exposure. The change in opacity is a measure of protein denaturation and swelling in the cornea.
- **Permeability Measurement:** After opacity readings, the permeability of the cornea is assessed. Sodium fluorescein dye is added to the anterior chamber. After a 90-minute incubation, the amount of dye that has passed through the cornea into the posterior chamber is measured with a spectrophotometer. Increased permeability indicates damage to the corneal barrier function.
- **Calculating the In Vitro Irritancy Score (IVIS):** The opacity and permeability values are combined to calculate an IVIS.
 - $IVIS = \text{Mean Opacity Value} + (15 \times \text{Mean Permeability Value})$
- **Classification:** The IVIS is used to classify the chemical.
 - **Serious Eye Damage (Category 1):** $IVIS \geq 55.1$
 - **No Classification Required:** $IVIS \leq 3$



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Caption: Workflow for OECD 437 BCOP Eye Damage Test.

Handling and Storage

Given the corrosive nature of **[4-(Morpholinomethyl)phenyl]methanol**, strict adherence to safety protocols is mandatory.

- Engineering Controls: Use only in a chemical fume hood with adequate ventilation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.
- Handling: Avoid creating dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store in a designated corrosives area. Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate medical attention is required for all exposures.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Immediately call a poison center or doctor.[\[2\]](#)[\[3\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a poison center or doctor.[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.[\[2\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. Ingestion causes severe swelling and damage to tissues and a danger of

perforation.[2]

Conclusion

[4-(Morpholinomethyl)phenyl]methanol is a corrosive compound that requires careful handling by trained personnel in a controlled laboratory environment. The primary hazards are severe skin burns and serious eye damage. While specific quantitative toxicological data is lacking, the established classifications, likely derived from standardized in vitro protocols such as OECD 431 and 437, mandate the use of comprehensive personal protective equipment and engineering controls. All researchers and drug development professionals must review the full Safety Data Sheet and adhere to all institutional safety guidelines before working with this substance.

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